

tert-Amylamine handling and storage precautions

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An In-depth Technical Guide to the Handling and Storage of **tert-Amylamine**

Introduction

tert-Amylamine (also known as 1,1-Dimethylpropylamine or tert-Pentylamine) is a primary aliphatic amine used in various chemical syntheses.^{[1][2]} Due to its hazardous properties, including high flammability, acute toxicity, and corrosivity, strict adherence to safety protocols is imperative for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the essential precautions for the safe handling, storage, and disposal of **tert-Amylamine**, based on current safety data.

Physicochemical and Safety Data

A thorough understanding of the properties of **tert-Amylamine** is fundamental to its safe management in a laboratory setting. Key quantitative data are summarized below.

Table 1: Physicochemical Properties of tert-Amylamine

Property	Value	Reference(s)
CAS Number	594-39-8	[1][2][3][4][5]
Molecular Formula	C ₅ H ₁₃ N	[1][3][5]
Molecular Weight	87.16 g/mol	[1][3][5]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	77 °C (at 760 mmHg)	[1][3][4][6][7]
Density	0.746 g/mL at 25 °C	[1][3][4][6][7]
Flash Point	-1 °C (30.2 °F) - closed cup	[1][3][4][6][8]
Refractive Index	n ₂₀ /D 1.3996	[1][3][4][6][7]
Water Solubility	Soluble	[1][6]
pKa	10.85 at 19 °C	[1][6]

Hazard Identification and Classification

tert-Amylamine is classified as a hazardous substance requiring careful management. The signal word for this chemical is "Danger".[3][4][8]

Table 2: GHS Hazard Classification for tert-Amylamine

Hazard Class	GHS Code	Description	Reference(s)
Flammable Liquids	H225	Highly flammable liquid and vapor	[2] [4] [8]
Acute Toxicity, Oral	H301	Toxic if swallowed	[3] [4] [8]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[2] [3] [4] [8]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[8] [9]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[8] [9]

Safe Handling and Personal Protective Equipment (PPE)

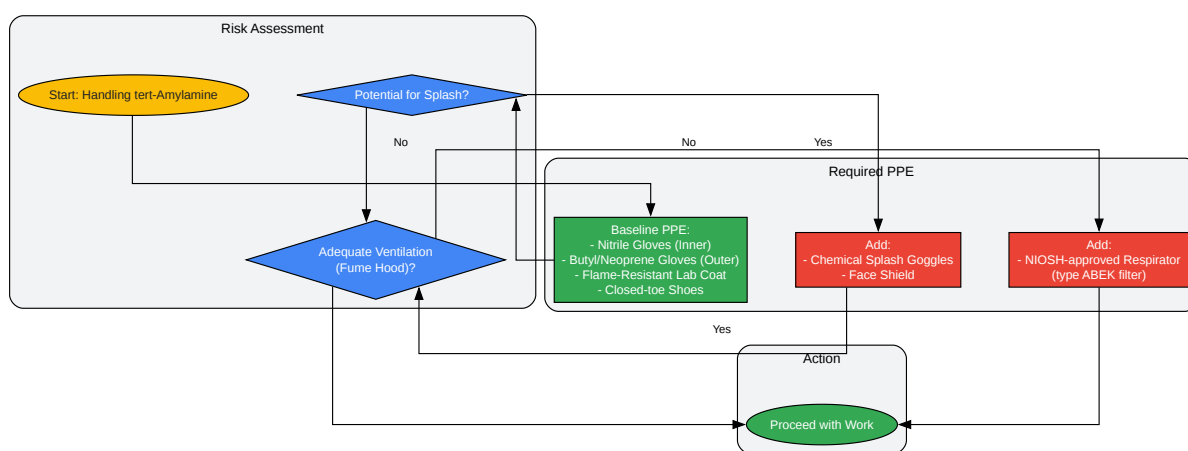
Safe handling practices are critical to minimize exposure and prevent accidents. All work with **tert-Amylamine** should be conducted in a certified chemical fume hood.[\[10\]](#)

Engineering Controls

- Ventilation: Use only in well-ventilated areas, such as a chemical fume hood, to prevent the buildup of flammable or toxic vapors.[\[9\]](#)[\[11\]](#)[\[12\]](#) Ensure that eyewash stations and safety showers are located close to the workstation.[\[9\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other sources of ignition.[\[8\]](#)[\[13\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[2\]](#) Use only non-sparking tools and ensure containers are properly grounded and bonded during transfer.[\[2\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for personnel safety.[10] The selection of appropriate PPE should be guided by a thorough risk assessment.



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Caption: PPE selection workflow for handling **tert-Amylamine**.

Table 3: Personal Protective Equipment (PPE) for tert-Amylamine

Category	Specification	Rationale	Reference(s)
Eye/Face Protection	Chemical splash goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield is required when there is a significant risk of splashes.	Protects against severe eye damage from splashes of the corrosive material.	[3]
Hand Protection	Double gloving is recommended. Inner glove: Nitrile rubber. Outer glove: Butyl rubber or Neoprene for extended protection. Change gloves immediately upon contamination.	Provides robust protection against a corrosive primary amine.	[3] [4] [10] [11]
Skin/Body Protection	Flame-resistant lab coat or 100% cotton lab coat worn over personal clothing. Chemical-resistant apron and sleeves for larger quantities. Wear closed-toe shoes and long pants.	Protects skin from splashes and contact with the corrosive and flammable substance.	[10] [11] [12]
Respiratory Protection	All work should be conducted in a chemical fume hood. If engineering controls are insufficient, use a NIOSH-approved respirator with a	Prevents inhalation of harmful vapors.	[3] [10] [11]

suitable filter (e.g.,
type ABEK EN14387).

Storage and Incompatibility

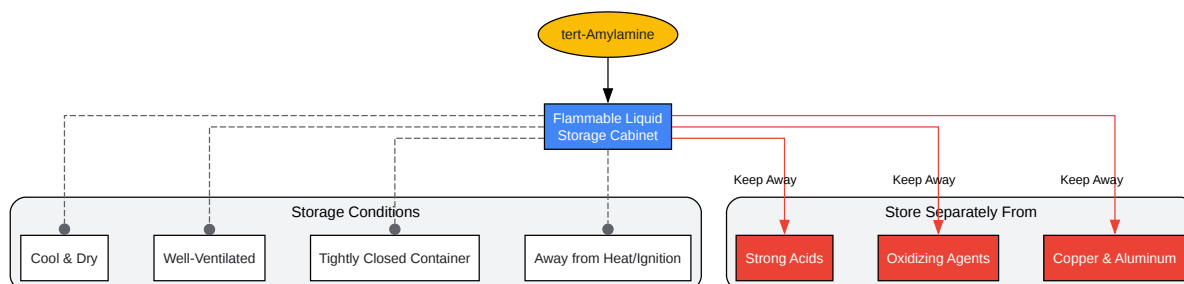
Proper storage is essential to maintain chemical stability and prevent hazardous reactions.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2][8]
- Keep containers tightly closed when not in use.[2][8][13]
- Store in a designated flammables area, away from heat and sources of ignition.[1][6][9][13]
- Store locked up.[2][8]
- Do not store flammable liquids in unapproved, standard refrigerators or freezers.[12]

Incompatible Materials

- Avoid contact with strong acids and oxidizing agents.[14]
- Keep away from copper, aluminum, and their alloys.[14]



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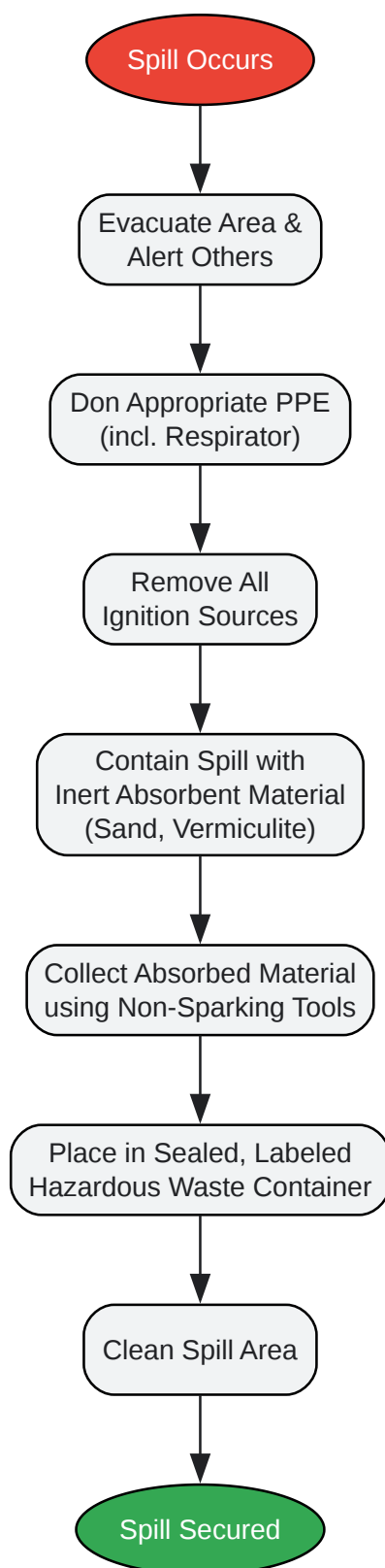
Caption: Chemical storage protocol for **tert-Amylamine**.

Emergency Procedures

Establish clear protocols for spills, fires, and exposure incidents.

Spill Response

In the event of a spill, immediate and appropriate action is required to prevent escalation.



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Caption: Step-by-step workflow for responding to a **tert-Amylamine** spill.

Protocol: Emergency Spill Response and Cleanup

- Evacuate and Alert: Immediately evacuate the spill area and alert nearby personnel.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear the appropriate PPE as outlined in Table 3, including respiratory protection.
- Containment: Soak up the spill with an inert, non-combustible absorbent material such as sand, silica gel, or vermiculite.^[9]
- Collection: Using spark-proof tools, collect the absorbed material and place it into a suitable, closed, and labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with local, regional, and national hazardous waste regulations.

Fire-Fighting Measures

In case of fire, use appropriate extinguishing media and protective equipment.

Table 4: Fire-Fighting Measures for tert-Amylamine

Category	Information	Reference(s)
Suitable Extinguishing Media	Carbon dioxide (CO ₂), dry chemical powder, or alcohol-resistant foam.	[15]
Unsuitable Extinguishing Media	Do not use a heavy stream of water as it may spread the fire.	
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x).	
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.	

First Aid Measures

Immediate medical attention is required for any exposure.[11][15]

Protocol: First Aid Administration for Exposure

The following table outlines the detailed first aid protocols for various exposure routes.

Table 5: First Aid Measures for tert-Amylamine

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	1. Remove the person to fresh air and keep them at rest in a position comfortable for breathing. 2. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. 3. Immediately call a POISON CENTER or doctor.	[2] [9] [11] [15]
Skin Contact	1. Immediately take off all contaminated clothing. 2. Rinse skin with plenty of water/shower for at least 15 minutes. 3. Immediately call a POISON CENTER or doctor. 4. Wash contaminated clothing before reuse.	[2] [8] [11] [15]
Eye Contact	1. Rinse cautiously with water for several minutes. 2. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. 3. Immediately call a POISON CENTER or doctor.	[2] [8] [11] [15]
Ingestion	1. Rinse mouth with water. 2. Do NOT induce vomiting. 3. Immediately call a POISON CENTER or doctor. Ingestion can cause severe damage and danger of perforation.	[2] [8] [11] [15]

Disposal Considerations

Chemical waste must be handled and disposed of as hazardous waste. Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and

accurate classification and disposal. Dispose of contents and container to an approved waste disposal plant.[2]

Transport Information

tert-Amylamine is regulated for transport due to its hazardous nature.

Table 6: Transportation Details for tert-Amylamine

Regulation	UN Number	Proper Shipping Name	Hazard Class	Subsidiary Hazard Class	Packing Group	Reference(s)
DOT	UN1106	AMYLAMINES	3	8	II	
IATA	UN1106	AMYLAMINE	3	8	II	
IMDG/IMO	UN1106	AMYLAMINE	3	8	II	

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